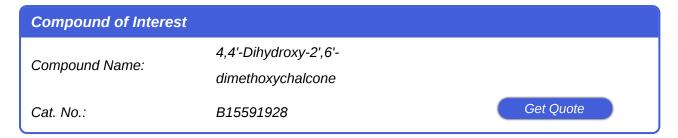


An In-depth Technical Guide to 4,4'-Dihydroxy-2',6'-dimethoxychalcone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,4'-Dihydroxy-2',6'-dimethoxychalcone**, a naturally occurring chalcone with significant potential in pharmacological research. This document outlines its chemical identity, properties, and biological activities, supported by experimental data and methodologies to facilitate further investigation and drug development efforts.

Chemical Identification and Properties

4,4'-Dihydroxy-2',6'-dimethoxychalcone is a flavonoid belonging to the chalcone subclass. Its core structure consists of two aromatic rings joined by a three-carbon α , β -unsaturated carbonyl system.



Identifier	Value
IUPAC Name	(E)-1-(4-hydroxy-2,6-dimethoxyphenyl)-3-(4-hydroxyphenyl)prop-2-en-1-one[1]
CAS Number	123316-64-3[1]
PubChem CID	11022960[1]
Molecular Formula	C17H16O5[1]
Molecular Weight	300.30 g/mol
Appearance	Solid
Melting Point	192 - 193 °C

Synthesis and Isolation

4,4'-Dihydroxy-2',6'-dimethoxychalcone has been isolated from various plant species, including Humulus lupulus (hops) and Alpinia blepharocalyx.[1] Synthetic routes to this and similar chalcones are well-established, typically involving a Claisen-Schmidt condensation reaction.

Experimental Protocol: Claisen-Schmidt Condensation for Chalcone Synthesis

This generalized protocol outlines the base-catalyzed condensation of an acetophenone with a benzaldehyde to form a chalcone.

- Reactant Preparation: Equimolar amounts of a substituted acetophenone (e.g., 2',6'-dimethoxy-4'-hydroxyacetophenone) and a substituted benzaldehyde (e.g., 4-hydroxybenzaldehyde) are dissolved in a suitable solvent, typically ethanol or methanol.
- Catalyst Addition: A catalytic amount of a strong base, such as sodium hydroxide or potassium hydroxide, is added to the reaction mixture. The base deprotonates the α-carbon of the acetophenone, forming an enolate ion.



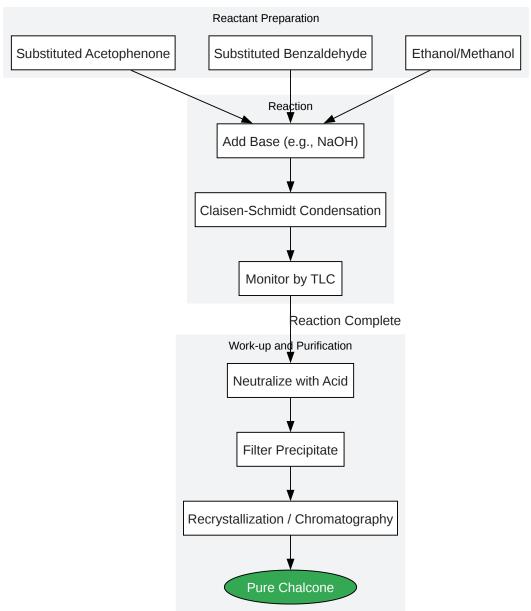




- Condensation Reaction: The enolate ion acts as a nucleophile, attacking the carbonyl carbon
 of the benzaldehyde. This is followed by dehydration to yield the α,β-unsaturated ketone
 characteristic of chalcones.
- Reaction Monitoring: The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Work-up and Purification: Upon completion, the reaction mixture is neutralized with a dilute acid. The precipitated product is collected by filtration, washed, and then purified by recrystallization or column chromatography to yield the pure chalcone.



Generalized Workflow for Chalcone Synthesis



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Caption: Generalized workflow for the synthesis of chalcones via Claisen-Schmidt condensation.

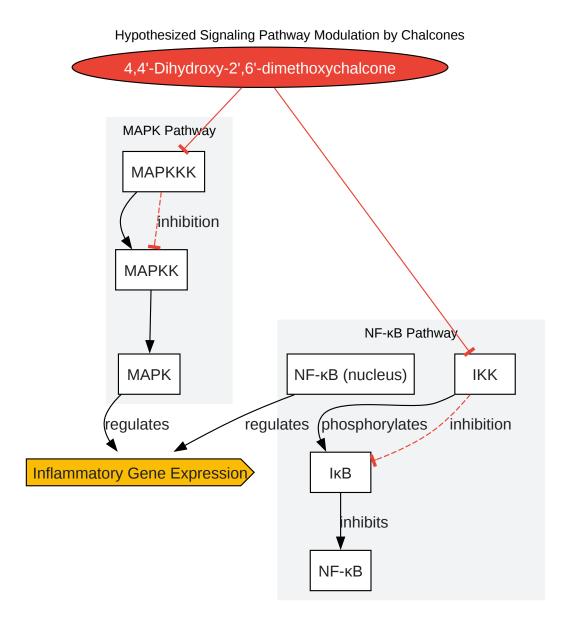
Biological Activities and Potential Therapeutic Applications

Chalcones as a class exhibit a wide range of biological activities, including anti-inflammatory, antioxidant, and anticancer properties. The specific substitution pattern of **4,4'-Dihydroxy-2',6'-dimethoxychalcone** suggests its potential as a modulator of various cellular signaling pathways. While specific data for this exact compound is emerging, related chalcones have been shown to influence pathways critical in disease pathogenesis.

Hypothesized Signaling Pathway Modulation

Based on the activities of structurally similar chalcones, **4,4'-Dihydroxy-2',6'-dimethoxychalcone** may interact with key inflammatory and cell survival pathways such as NF-kB and MAPK.





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Caption: Hypothesized inhibitory effects on NF-kB and MAPK signaling pathways.



This guide serves as a foundational resource for researchers interested in the therapeutic potential of **4,4'-Dihydroxy-2',6'-dimethoxychalcone**. The provided information on its chemical properties, synthesis, and potential biological activities, along with standardized experimental protocols, aims to streamline further investigation into this promising natural product.

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References

- 1. 4,4'-Dihydroxy-2',6'-dimethoxychalcone | C17H16O5 | CID 11022960 PubChem [pubchem.ncbi.nlm.nih.gov]
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